Application Note: Precision Engineering of FAK Inhibitors via the Diaminopyrimidine Scaffold

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Compound of Interest

Compound Name:	*5-Bromopyrimidine-4,6-diamine*
Cat. No.:	*B1634906*

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Executive Summary & Biological Rationale[1][2]

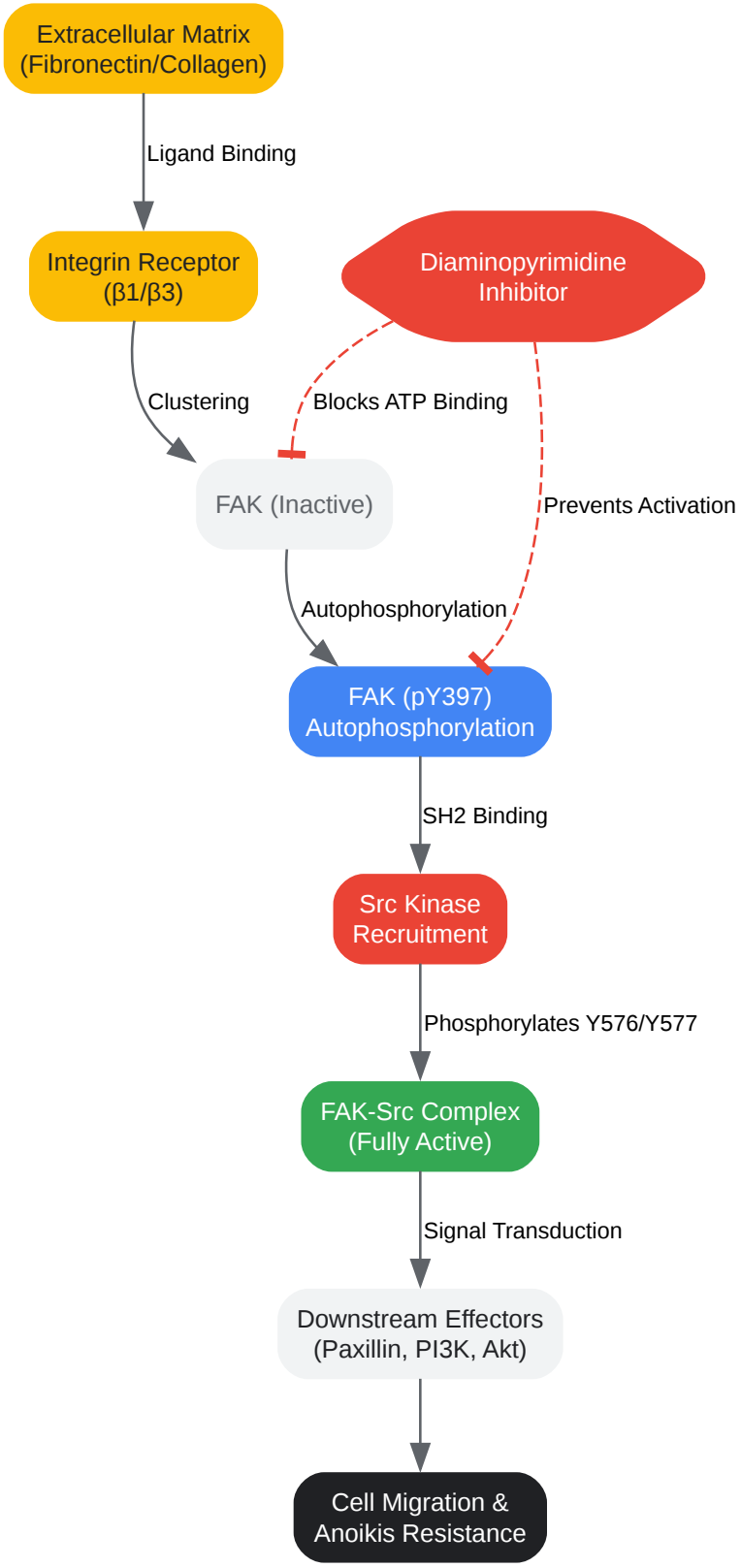
Focal Adhesion Kinase (FAK/PTK2) is a non-receptor tyrosine kinase that functions as a critical biosensor of the extracellular matrix (ECM). Upon integrin engagement, FAK undergoes autophosphorylation at Tyr397, creating a high-affinity docking site for Src family kinases.[1] This complex initiates a signaling cascade driving cell migration, survival (anoikis resistance), and metastasis.

The 2,4-diaminopyrimidine scaffold represents a "privileged structure" in kinase drug discovery. It functions as a ATP-mimetic hinge binder. This guide details the rational design, synthesis, and validation of FAK inhibitors derived from this scaffold, using TAE226 as a structural archetype.[2][3]

The Signaling Architecture

FAK operates at the intersection of mechanical and chemical signaling.

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Figure 1: FAK Signaling Pathway. The inhibitor targets the ATP-binding pocket, preventing the critical Y397 autophosphorylation step.

Chemical Design & SAR Strategy

The success of the diaminopyrimidine scaffold relies on its ability to mimic the adenine ring of ATP. The design strategy focuses on three vectors:

- The Hinge Binder (Core): The pyrimidine N1 and the C2-amino group form a bidentate hydrogen bond network with the backbone of Cys427 in the FAK hinge region.
- The Hydrophobic Pocket (C4-Position): Substituents here extend into the hydrophobic back-pocket, interacting with the gatekeeper residue (Met442) and the DFG motif. Bulky aromatic groups here often improve selectivity.
- Solvent Exposure (C2-Tail): The group attached to the C2-amine extends towards the solvent front. Solubilizing groups (morpholine, piperazine) are placed here to improve pharmacokinetics without disrupting binding.

Table 1: Structure-Activity Relationship (SAR) Summary

Position	Chemical Modification	Function/Effect
C2-NH	Aniline / Aminopyridine	Primary hinge binding donor.
C2-Tail	Morpholine / Piperazine	Increases solubility; solvent interaction.
C4	Bicyclic aromatics (e.g., Indole)	Hydrophobic interaction; potency driver.
C5	Halogen (Cl, F) or CF3	Electronic modulation; fills small hydrophobic pocket; increases metabolic stability.

Synthetic Application Note: Sequential SNAr

Objective: Synthesize a TAE226-like analog via sequential nucleophilic aromatic substitution.
Critical Insight: The C4-position of 2,4-dichloropyrimidine is significantly more electrophilic than

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the C2-position due to the inductive effect of the adjacent nitrogen atoms. This allows for regiospecific substitution without protecting groups.

Synthetic Workflow



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Figure 2: Regioselective synthesis of 2,4-diaminopyrimidines.

Detailed Protocol

Step 1: C4-Selective Substitution

- Dissolve 1.0 eq of 2,4-dichloro-5-(trifluoromethyl)pyrimidine in dry Dichloromethane (DCM) or THF. Cool to 0°C.
- Add 1.0 eq of the C4-target amine (e.g., an indole derivative) and 1.2 eq of DIPEA (base).
- Stir at 0°C for 1 hour, then warm to Room Temperature (RT) for 2 hours.
    - Checkpoint: Monitor by TLC/LC-MS. The C4-substituted product usually runs lower than the starting material.
- Workup: Wash with water, dry over Na2SO4, and concentrate. Purification via silica flash chromatography is recommended to remove any bis-substituted byproducts.

Step 2: C2-Substitution (The Difficult Step)

- Dissolve the intermediate from Step 1 in n-Butanol or Isopropanol.
- Add 1.2 eq of the C2-target amine (e.g., 2-methoxy-4-morpholinoaniline) and 1.0 eq of p-Toluenesulfonic acid (pTSA) or HCl in dioxane.
    - Expert Note: Acid catalysis protonates the pyrimidine ring, making the C2-position more electrophilic, which is crucial since the C4-amine acts as an electron donor, deactivating

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the ring.

- Reflux at 80-100°C for 4–12 hours.
- Workup: Neutralize with NaHCO3, extract with EtOAc.
- Purification: Recrystallization or Reverse-Phase HPLC.

Biochemical Validation: TR-FRET Kinase Assay

Methodology: Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) using the LanthaScreen™ technology. Principle: FAK phosphorylates a fluorescein-labeled poly-GT substrate. A Terbium (Tb)-labeled anti-phosphotyrosine antibody binds the product.[4] Energy transfer occurs from Tb (Donor) to Fluorescein (Acceptor).[4]

Assay Protocol

Reagents:

- Recombinant Human FAK (Kinase Domain).
- Substrate: Fluorescein-Poly-Glu-Tyr (4:1).
- ATP (use

  concentration, typically 10–50 µM, to ensure competitive inhibition mode).
- Detection: Tb-PY20 Antibody.[4]

Procedure:

- Compound Prep: Prepare 3-fold serial dilutions of the inhibitor in 100% DMSO. Transfer 50 nL to a low-volume 384-well plate (acoustic dispensing preferred).
- Enzyme Mix: Dilute FAK enzyme in Kinase Buffer (50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 0.01% Brij-35). Add 2.5 µL to wells.
- Substrate/ATP Mix: Add 2.5 µL of Fluorescein-Substrate/ATP mix.

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- Incubation: Incubate for 60 minutes at RT (protect from light).
- Detection: Add 5 µL of Tb-Antibody + EDTA (to stop reaction).
- Read: Measure on a TR-FRET compatible reader (e.g., EnVision).
  - Excitation: 340 nm.
  - Emission 1: 495 nm (Tb).
  - Emission 2: 520 nm (Fluorescein).
- Analysis: Calculate TR-FRET Ratio (Em520/Em495). Fit data to a sigmoidal dose-response curve to determine IC50.

Cellular Validation: Autophosphorylation Assay

Objective: Confirm target engagement in a relevant cellular context (e.g., U87MG glioblastoma or MDA-MB-231 breast cancer cells). Readout: Inhibition of FAK Y397 phosphorylation.

Protocol: Western Blotting[2][7]

- Seeding: Plate cells (3 x 10^5/well) in 6-well plates. Allow attachment for 24 hours.
- Treatment: Treat cells with serial dilutions of the inhibitor for 2–4 hours.
  - Control: DMSO (Negative), 1 µM TAE226 (Positive).
- Lysis: Wash with ice-cold PBS. Lyse in RIPA buffer supplemented with Phosphatase Inhibitors (Na3VO4, NaF) and Protease Inhibitors.
  - Critical Step: Scrape cells on ice to prevent phosphatase activity.
- Separation: Load 20–30 µg protein on 8% SDS-PAGE.
- Blotting: Transfer to PVDF membrane.
- Antibodies:

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- Primary: Anti-pFAK (Y397) [Rabbit, 1:1000].
- Loading Control: Anti-GAPDH or Anti-Total FAK.[5]

- Quantification: Normalize pFAK signal to Total FAK signal.

Troubleshooting & Optimization (Self-Validation)

Issue	Probable Cause	Corrective Action
Low Synthetic Yield (Step 2)	Deactivated pyrimidine ring.	Switch solvent to n-Butanol; increase temperature to 120°C; ensure acid catalyst (pTSA) is fresh.
High Assay Background (TR-FRET)	Non-specific antibody binding.	Titrate the Tb-antibody; ensure EDTA concentration is sufficient to chelate all Mg2+ and stop the kinase.
Cellular IC50 >> Biochemical IC50	Poor permeability or high protein binding.	Check LogP (aim for 2–4); perform assay in low-serum media (1% FBS) to reduce protein binding.
No pY397 Signal in Controls	Cells not adherent or low integrin signaling.	Ensure cells are 70-80% confluent; consider coating plates with Fibronectin (10 µg/mL) to stimulate FAK.

References

- Novartis TAE226 Discovery
  - Title: "Pyrrolo[2,3-d]pyrimidines containing an extended 5-substituent as potent and selective inhibitors of lck and src.
  - Source:Bioorganic & Medicinal Chemistry Letters.
  - URL:[Link] (Note: While TAE226 specific papers are often patents, this references the scaffold chemistry).

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- Direct TAE226 Reference: "TAE226, a potent and selective FAK inhibitor."[2] Cancer Research. [Link]

- Recent Diaminopyrimidine SAR (2024/2025)
  - Title: "Design, synthesis, and biological evaluation of diaminopyrimidine derivatives as novel focal adhesion kinase inhibitors."
  - Source:RSC Advances / PubMed.
  - URL:[Link]
- Kinase Assay Protocols (LanthaScreen)
- Cellular FAK Protocols
  - Title: "Methods for Monitoring FAK Signaling and Activity."
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